

Technical Safety & Handling Guide: 2-Fluoro-4-hydroxynicotinic Acid

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Compound of Interest

Compound Name: 2-Fluoro-4-hydroxynicotinic acid

Cat. No.: B12977583

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CAS: 113292-62-9 Formula: $C_6H_4FNO_3$ Molecular Weight: 157.10 g/mol Synonyms: 2-Fluoro-4-hydroxypyridine-3-carboxylic acid

Executive Summary: Drug Development Utility

In the landscape of modern drug discovery, **2-Fluoro-4-hydroxynicotinic acid** serves as a high-value scaffold. Its structural utility lies in the orthogonality of its functional groups:

- **C3-Carboxylic Acid:** A handle for amide coupling (creating peptidomimetics) or esterification.
- **C2-Fluorine:** A bioisostere for hydrogen that modulates pKa and metabolic stability (blocking C2-oxidation).
- **C4-Hydroxyl:** A nucleophilic center often converted to a leaving group (e.g., chloride via $POCl_3$) to enable S_NAr reactions, allowing the introduction of complex amines common in kinase inhibitors.

Operational Implication: Because this compound is often a "hub" intermediate, maintaining its purity and preventing hydrolysis of the fluorine atom during storage is critical for downstream yield reproducibility.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Understanding the physicochemical behavior of this compound dictates the handling strategy.

Property	Value / Characteristic	Technical Implication
Physical State	Off-white to pale yellow solid	Color change to dark yellow/brown indicates oxidation or degradation.
Melting Point	> 200°C (Predicted)	High lattice energy due to intermolecular H-bonding; requires high-boiling solvents for recrystallization.
Solubility	DMSO, Methanol, Dilute Base	Poor water solubility at neutral pH. Solubilizes in basic buffers (forming the carboxylate).
Acidity (pKa)	~2.5 (COOH), ~8.5 (OH/NH)	The electron-withdrawing fluorine increases the acidity of the carboxylic acid compared to nicotinic acid.
Tautomerism	Pyridone-like character	The 4-hydroxyl group can exist in equilibrium with the 4-pyridone form, affecting solubility and reactivity profiles.

Hazard Identification & Risk Mitigation Strategy

While classified under GHS as an Irritant, the specific chemical moieties present distinct risks often overlooked in generic SDS generation.

GHS Classification[1][2][3][4][6]

- Skin Irritation (Category 2): H315[1][2][3][4][5]

- Eye Irritation (Category 2A): H319[6][1][3]
- STOT-SE (Respiratory - Category 3): H335

Advanced Risk Assessment (The "Why")

- Fluorine Lability: Under strongly acidic conditions or thermal stress, the C2-Fluorine bond can hydrolyze, potentially releasing trace Hydrogen Fluoride (HF). While not an immediate acute risk like acyl fluorides, this necessitates specific waste segregation.
- Zwitterionic Dust: As a nicotinic acid derivative, the dust is fine and electrostatic. It adheres to mucous membranes, reacting with moisture to create localized acidic zones (pH < 3), leading to severe respiratory irritation.

Engineering Controls vs. PPE[3][9][10][11]

- Primary Control: All weighing and transfer operations must occur inside a certified chemical fume hood.
- PPE: Nitrile gloves (0.11 mm minimum thickness) provide adequate splash protection. Double-gloving is recommended during synthesis steps involving halogen exchange.

Self-Validating Storage Protocol

To ensure experimental reproducibility, researchers must implement a storage protocol that validates the compound's integrity before use.

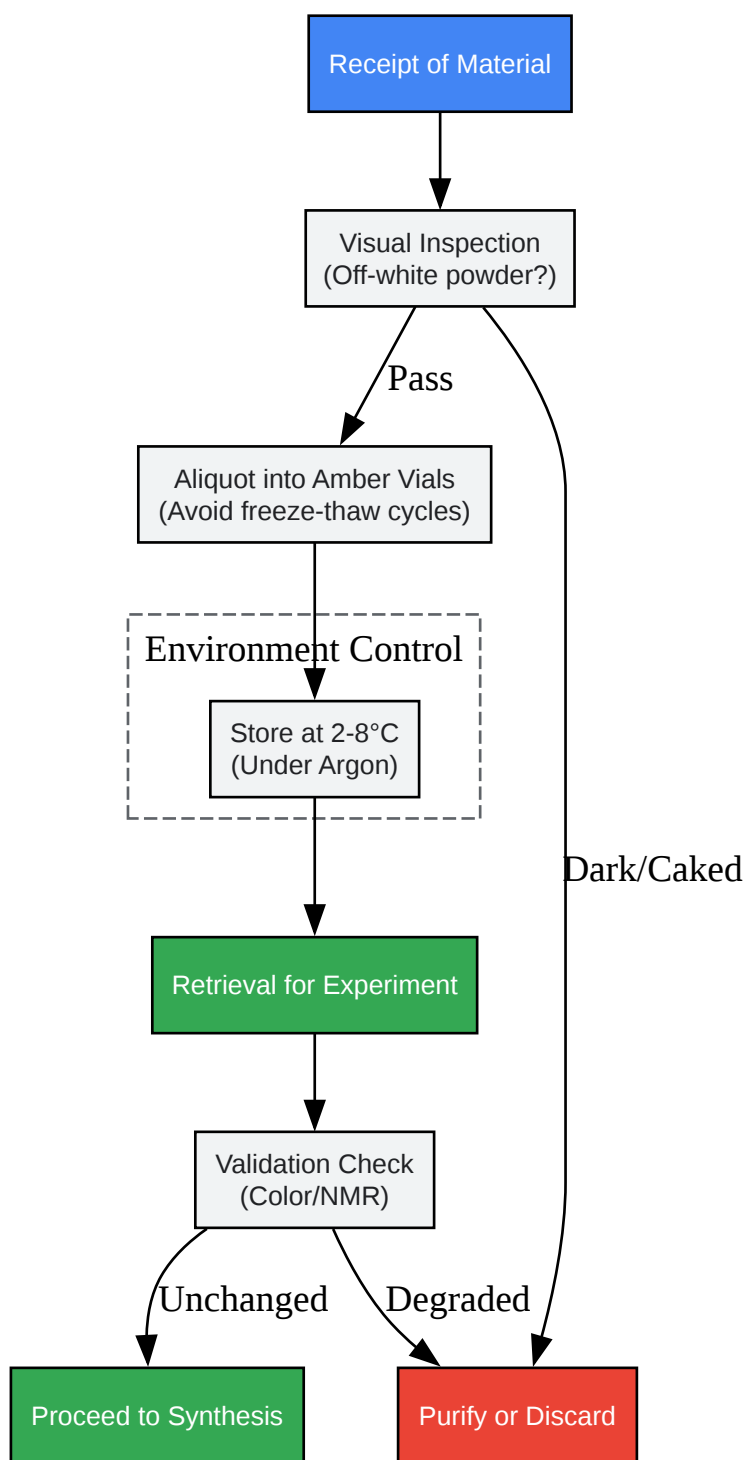
The Protocol[9][12]

- Environment: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Container: Amber glass vial with a PTFE-lined cap (prevents moisture ingress and light degradation).
- Validation Step (The "Purity Check"):
 - Before critical reactions: Dissolve 1 mg in DMSO-d6.

- Run ^1H -NMR: Check for the disappearance of the C2-F coupling or shifts in the aromatic protons.
- Pass Criteria: No new peaks >1% integral value in the aromatic region.

Storage Logic Diagram

The following diagram illustrates the decision logic for storage and re-validation.



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Caption: Logic flow for the receipt, storage, and validation of **2-Fluoro-4-hydroxynicotinic acid** to ensure synthetic reproducibility.

Synthesis & Handling Workflow

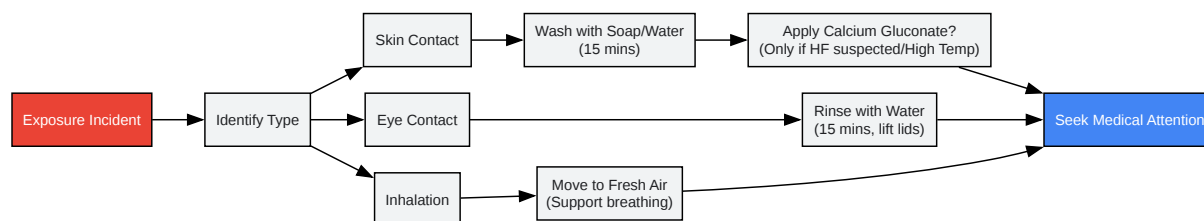
When using this compound as a starting material (e.g., for chlorination to 2-fluoro-4-chloronicotinic acid), the workflow requires specific safety checkpoints.^{[7][8][9]}

Step-by-Step Methodology

- Preparation:
 - Calculate stoichiometry.
 - Prepare a saturated Sodium Bicarbonate (NaHCO_3) quench bath before starting the reaction (to neutralize any potential acid/HF release).
- Weighing:
 - Use an anti-static gun if available; the powder is static-prone.
 - Weigh inside the fume hood using a draft shield.
- Reaction Setup:
 - If using POCl_3 or SOCl_2 , ensure the scrubber system is active.
 - Caution: The 4-OH group makes the initial dissolution exothermic in chlorinating agents. Add reagents slowly at 0°C .
- Waste Disposal:
 - Segregate aqueous waste. Label clearly as "Fluorinated Organic Acid Waste".
 - Do not mix with strong oxidizers (e.g., nitric acid) to prevent uncontrolled decomposition.

Emergency Response Logic

In the event of exposure, the presence of the fluorine atom dictates a conservative response.



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Caption: Emergency response decision tree. Note: Calcium Gluconate is a precautionary measure specific to fluorinated compounds degraded at high temperatures.

References

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